

Application Note: Quantification of Almonertinib in Plasma via UHPLC-MS/MS

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Compound of Interest

Compound Name: Almonertinib hydrochloride

Cat. No.: B2543745

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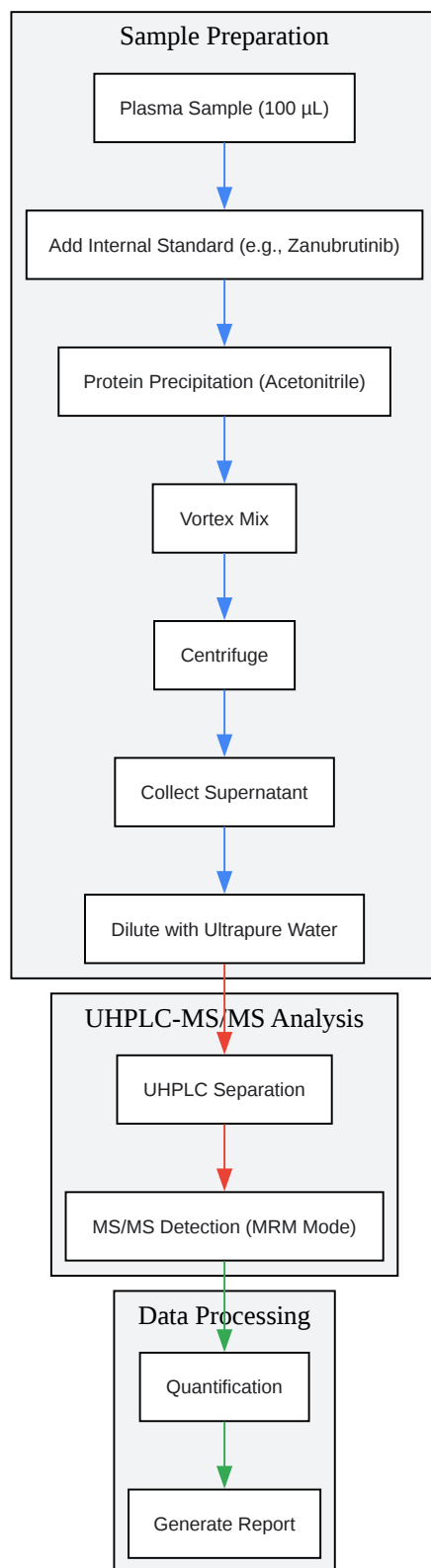
This application note details a validated Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS) method for the sensitive and accurate quantification of Almonertinib in plasma. Almonertinib is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used in the treatment of non-small cell lung cancer.[1][2] This method is applicable for pharmacokinetic studies, therapeutic drug monitoring, and drug-drug interaction studies.[1][2]

Introduction

Almonertinib has been approved for treating patients with advanced non-small cell lung cancer (NSCLC) who have specific EGFR mutations.[1][2] A robust and reliable analytical method is crucial for determining its concentration in biological matrices to ensure safety and efficacy. UHPLC-MS/MS offers high selectivity, sensitivity, and a short analysis time, making it the preferred method for bioanalytical studies.[3] This document provides a comprehensive protocol for sample preparation, chromatographic separation, and mass spectrometric detection of Almonertinib in plasma.

Experimental Workflow

The following diagram illustrates the overall workflow for the quantification of Almonertinib in plasma samples.



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Caption: Experimental workflow for Almonertinib quantification.

Protocols

Sample Preparation (Protein Precipitation)

- Thaw frozen plasma samples to room temperature.[1]
- In a 1.5 mL centrifuge tube, add 100 µL of plasma.[1]
- Add 40 µL of the internal standard (IS), Zanubrutinib, to the plasma sample.[1]
- To precipitate proteins, add 200 µL of acetonitrile to the mixture.[1]
- Vortex the mixture for 2 minutes to ensure thorough mixing.[1]
- Centrifuge the tubes at 12,000 x g for 10 minutes.[1]
- Transfer 100 µL of the resulting supernatant to a new centrifuge tube.[1]
- Add 100 µL of ultrapure water to the supernatant.[1]
- Gently mix for 30 seconds before injection into the UHPLC-MS/MS system.[1]

UHPLC-MS/MS Analysis

Instrumentation: A Shimadzu LC-20AT ultra-performance liquid chromatography system coupled with a Shimadzu 8040 Triple quadrupole mass spectrometer was used.[2]

Chromatographic Conditions:

Parameter	Value
Column	Shim-pack velox C18 (2.1 x 50 mm, 2.7 µm)[1][2]
Column Temperature	40°C[1]
Mobile Phase A	0.1% Formic Acid in Water[1][2]
Mobile Phase B	Methanol[1][2]
Flow Rate	0.4 mL/min[4]
Injection Volume	1.0 µL[3][4]
Gradient Elution	See Table 1

Table 1: Gradient Elution Program

Time (min)	% Mobile Phase B
0.0 - 0.5	10
0.5 - 0.51	10 → 80
0.51 - 1.5	80
1.5 - 2.0	80 → 10
2.0 - 3.0	10

Mass Spectrometry Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[3][4]
Scan Type	Multiple Reaction Monitoring (MRM)[1][2]
Capillary Voltage	4.5 kV[5]
Detector Voltage	4.5 kV[6]
DL Temperature	250°C[7]
Atomizing Gas Flow	3 L/min[5][7]
Drying Gas Flow	15 L/min[7]

Table 2: MRM Transitions and Mass Spectrometer Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Cone Voltage (V)
Almonertinib	526.20[1][2]	72.10[1][2]	26[4][8]	10[4][8]
Zanubrutinib (IS)	472.15[1][2]	290.00[1][2]	22[4][8]	10[4][8]

Method Validation Summary

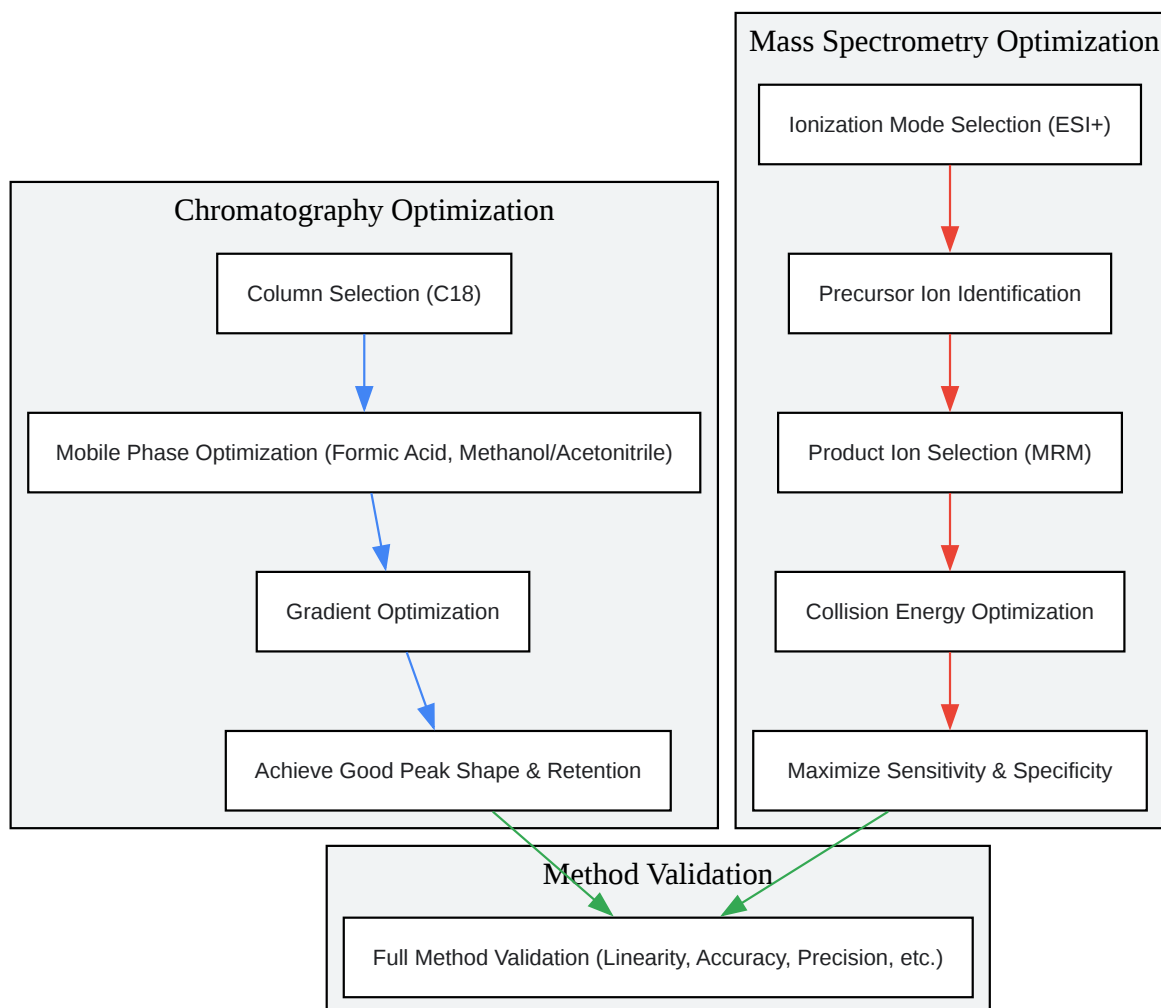
The described method has been validated according to regulatory guidelines, demonstrating its reliability for the quantification of Almonertinib in plasma.

Table 3: Method Validation Parameters

Parameter	Result
Linearity Range	0.1 - 1000 ng/mL[1][2]
Correlation Coefficient (R^2)	> 0.999[1][2]
Lower Limit of Quantification (LLOQ)	0.1 ng/mL[1][2]
Accuracy	Within $\pm 15\%$ of nominal concentration ($\pm 20\%$ for LLOQ)[3][9]
Precision (Intra- and Inter-day)	Relative Standard Deviation (RSD) $\leq 15\%$ ($\leq 20\%$ for LLOQ)[3][9]
Extraction Recovery	Consistent, precise, and reproducible
Matrix Effect	No significant matrix effect observed
Stability	Stable under various storage and handling conditions

Logical Relationship for Method Development

The development of this UHPLC-MS/MS method follows a logical progression from optimizing chromatographic separation to fine-tuning mass spectrometric detection for maximum sensitivity and specificity.



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Caption: Logical flow of method development and validation.

Conclusion

This application note provides a detailed and validated UHPLC-MS/MS method for the quantification of Almonertinib in plasma. The protein precipitation extraction method is simple and efficient. The chromatographic and mass spectrometric conditions are optimized to provide

excellent sensitivity, selectivity, and a short run time. This method is suitable for high-throughput analysis in clinical and research settings.

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References

- 1. Development and Validation of a UHPLC–MS/MS Method for Quantitation of Almonertinib in Rat Plasma: Application to an in vivo Interaction Study Between Paxlovid and Almonertinib - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Development and Validation of a UHPLC-MS/MS Method for Quantitation of Almonertinib in Rat Plasma: Application to an in vivo Interaction Study Between Paxlovid and Almonertinib - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. Optimization of a sensitive and reliable UPLC-MS/MS method to simultaneously quantify almonertinib and HAS-719 and its application to study the interaction with nicardipine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Development and application of a UHPLC-MS/MS method for the simultaneous determination of firmonertinib and its main metabolite AST-5902 in rat plasma: a study on the in vivo drug interaction between firmonertinib and paxlovid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. frontiersin.org [frontiersin.org]
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